

Technical Guide: Physicochemical Properties of 3-Fluoro-4,5-dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Fluoro-4,5-dimethoxybenzaldehyde

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This technical guide provides a focused overview of the boiling point of **3-Fluoro-4,5-dimethoxybenzaldehyde**. Due to the limited availability of experimental data for this specific compound in publicly accessible literature, this guide also furnishes data for structurally related compounds to offer a comparative context. Furthermore, it outlines standard experimental protocols for the determination of boiling points for high-boiling organic compounds.

Executive Summary

3-Fluoro-4,5-dimethoxybenzaldehyde is a substituted aromatic aldehyde of interest in organic synthesis and medicinal chemistry. A critical physicochemical parameter for its purification and characterization is its boiling point. While an experimentally determined boiling point for **3-Fluoro-4,5-dimethoxybenzaldehyde** is not readily available in the cited literature, an estimation can be made based on the boiling points of structurally analogous compounds. This guide provides these comparative data and details the methodologies for its experimental determination.

Physicochemical Data

The direct experimental boiling point for **3-Fluoro-4,5-dimethoxybenzaldehyde** has not been found in a review of scientific literature. However, the boiling points of benzaldehyde and its substituted derivatives can provide an indication of the expected range. The presence of

methoxy groups tends to increase the boiling point due to increased molecular weight and polarity, while the effect of a fluoro group is less pronounced.

Table 1: Boiling Points of **3-Fluoro-4,5-dimethoxybenzaldehyde** and Related Compounds

| Compound Name | Molecular Formula | Molecular Weight (g/mol) | Boiling Point (°C) | Pressure (atm) |
|------------------------------------|---|----------------------------|--------------------|----------------|
| Benzaldehyde | C ₇ H ₆ O | 106.12 | 178.1[1] | 1 |
| 3,4-Dimethoxybenzaldehyde | C ₉ H ₁₀ O ₃ | 166.17 | 281 | 1 |
| 4-Fluoro-3-methoxybenzaldehyde | C ₈ H ₇ FO ₂ | 154.14 | 93 | 0.006 |
| 3-Fluoro-4,5-dimethoxybenzaldehyde | C ₉ H ₉ FO ₃ | 184.16 | Not available | N/A |

Note: The boiling point for 4-Fluoro-3-methoxybenzaldehyde is provided at reduced pressure, suggesting that **3-Fluoro-4,5-dimethoxybenzaldehyde** would also likely require vacuum distillation to prevent decomposition at high temperatures.

Experimental Protocols for Boiling Point Determination

The determination of the boiling point of a high-boiling liquid like **3-Fluoro-4,5-dimethoxybenzaldehyde** can be performed using several established methods.[2] The choice of method often depends on the quantity of the substance available.

Distillation Method

This method is suitable when a sufficient quantity of the compound (typically >5 mL) is available.[2] It also serves as a purification step.

Methodology:

- Assemble a simple distillation apparatus consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Place the sample (e.g., 5-10 mL of **3-Fluoro-4,5-dimethoxybenzaldehyde**) and a few boiling chips or a magnetic stir bar into the distilling flask.
- Position the thermometer so that the top of the bulb is level with the side arm of the distilling flask leading to the condenser.
- Begin heating the distilling flask gently.
- Record the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses and is collected in the receiving flask. This stable temperature is the boiling point.
- If the compound is suspected to have a high boiling point, the distillation should be performed under reduced pressure (vacuum distillation) to prevent thermal decomposition. The observed boiling point will be lower than the boiling point at atmospheric pressure.

Capillary Method (Thiele Tube)

This micro-scale method is ideal when only a small amount of the substance is available (less than 0.5 mL).[3]

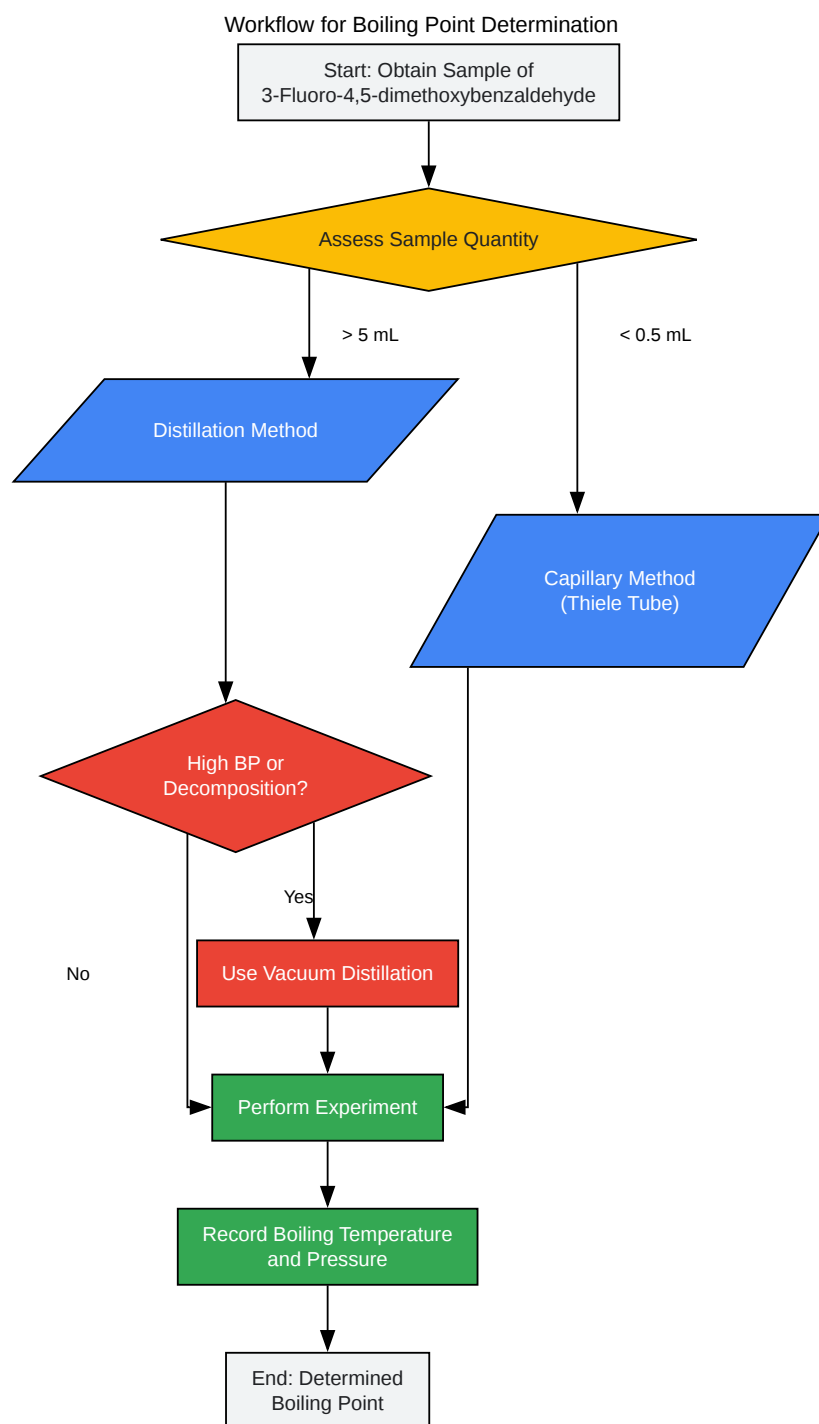
Methodology:

- Seal one end of a capillary tube using a flame.
- Attach a small test tube containing about 0.2-0.3 mL of the sample to a thermometer.
- Place the sealed capillary tube (sealed end up) into the sample.
- Immerse the thermometer and the attached sample tube into a Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- Heat the side arm of the Thiele tube gently.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Stop heating when a steady stream of bubbles is observed.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.^[3]

Logical Workflow for Boiling Point Determination

The following diagram illustrates the decision-making process and workflow for the experimental determination of the boiling point of a compound like **3-Fluoro-4,5-dimethoxybenzaldehyde**.



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Caption: Logical workflow for selecting and performing a boiling point determination experiment.

Conclusion

While the exact boiling point of **3-Fluoro-4,5-dimethoxybenzaldehyde** is not documented in readily available scientific literature, it can be experimentally determined using standard laboratory techniques such as distillation or the capillary method. Based on the boiling points of structurally similar compounds, it is anticipated that this compound will have a relatively high boiling point, and purification by distillation may require reduced pressure to prevent thermal degradation. The protocols and workflow provided in this guide offer a comprehensive approach for researchers to accurately determine this important physicochemical property.

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References

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